

# structural elucidation of humulene epoxide II

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**Compound Focus:** (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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## Chemical Profile of Humulene Epoxide II

The table below summarizes the core identity and properties of Humulene Epoxide II as established in the scientific literature.

| Property            | Description  |
|---------------------|--|
| IUPAC Name          | (3Z,7Z)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene [1]   |
| Chemical Formula    | C <sub>15</sub> H <sub>24</sub> O [1] [2] [3]  |
| Molecular Weight    | 220.3505 g/mol [1] [2] [3]   |
| CAS Registry Number | 19888-34-7 [1]   |
| Classification      | Organic Compound; Sesquiterpene; Epoxide [1]   |
| Core Structure      | Bicyclic sesquiterpene featuring an oxirane (epoxide) ring fused to an 11-membered carbocyclic ring. [4] [1] |

## Analytical and Spectral Data

For researchers involved in compound identification, the following table collates key analytical data. The retention indices are particularly useful for Gas Chromatography (GC) analysis.

| Data Type                 | Value / Description                  | Source / Conditions |
|---------------------------|--------------------------------------|---------------------|
| Boiling Point             | 285 - 286 °C @ 760 mmHg [1]          | Estimated           |
| Water Solubility          | 0.62 mg/L @ 25 °C [1]                | Estimated           |
| LogP                      | 4.514 (est) [1]                      | Estimated           |
| GC Retention Indices (RI) |                                      | [3]                 |
|                           | Non-Polar Columns (e.g., DB-5, HP-5) | 1601 - 1620         |
|                           | Polar Columns (e.g., HP-Innowax)     | 2002 - 2071         |

## Natural Occurrence and Bioactivity

Humulene Epoxide II is a natural product with documented presence in various plants and some studied biological activities.

- Natural Occurrence:** It has been detected in alcoholic beverages (especially beer), allspice, ginger, rosemary, and other herbs and spices [1]. Its presence is a significant contributor to the characteristic "hoppy" aroma of beer [4] [5].
- Reported Bioactivities:** While direct studies on the epoxide are limited, the parent compound,  $\alpha$ -humulene, has been investigated for its potential **anti-inflammatory** and **anti-cancer** properties in laboratory studies [6] [5]. One study on humulene (administered at 50 mg/kg) suggested its anti-inflammatory effects were similar to dexamethasone in an animal model [6].

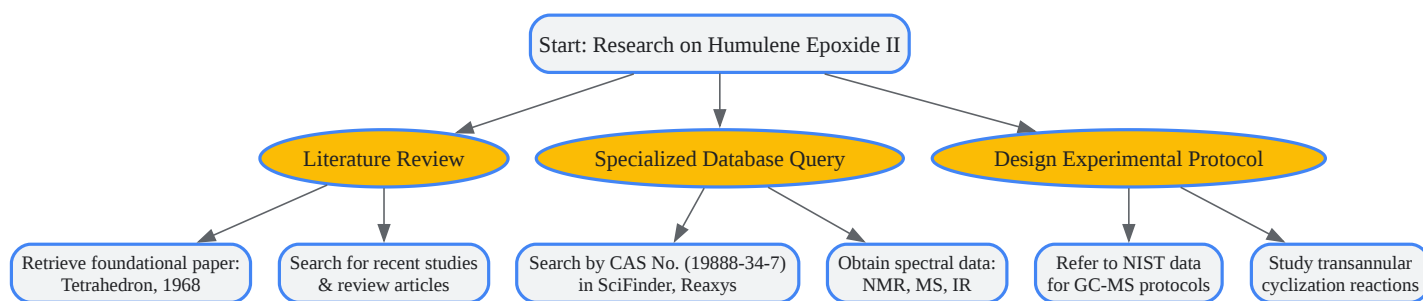
## Research Context and Synthesis

The structural elucidation of Humulene Epoxide I and II was first detailed in a 1968 study published in *Tetrahedron* [7]. These epoxides are formed from humulene, a monocyclic sesquiterpene that serves as a central biosynthetic intermediate for many polycyclic sesquiterpenes [6]. The conformational flexibility of

the humulene ring allows its various epoxides (like the 1,2-, 4,5-, and 8,9-epoxides) to undergo diverse and fascinating **transannular cyclization** reactions under acidic conditions, leading to complex bicyclic and tricyclic ring systems [4] [6].

## A Guide for Further Research

For a comprehensive technical guide, accessing the primary literature and specialized databases is essential. Here is a proposed workflow for your research:



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### *Proposed workflow for in-depth research on Humulene Epoxide II*

- **Access Primary Literature:** The key paper is "Studies in sesquiterpenes—XXXVIII: Structure of humulene epoxide-I and humulene epoxide-II" in *Tetrahedron*, 1968 [7]. You may need access through a university or institutional subscription.
- **Utilize Chemical Databases:** For detailed spectral data and curated properties, use commercial scientific databases like **SciFinder** or **Reaxys**, which often have more comprehensive information than publicly available sources.
- **Explore Synthetic Pathways:** The search results indicate that humulene epoxides undergo interesting acid-catalyzed transannular cyclizations [4] [6]. Investigating these reactions could be relevant for biomimetic synthesis or derivatization studies in drug development.

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